

Introduction: The Foundational Monomer in Modern Silicone Chemistry

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Compound of Interest

Compound Name: **1,3-Divinyltetramethyldisiloxane**

Cat. No.: **B3416230**

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1,3-Divinyltetramethyldisiloxane, registered under CAS number 2627-95-4, is a pivotal organosilicon compound that serves as a fundamental building block in the synthesis of a vast array of advanced materials.^{[1][2]} Also known by synonyms such as 1,1,3,3-Tetramethyl-1,3-divinyldisiloxane and Vinyldimethylsilyl ether, its unique molecular architecture—a flexible siloxane (Si-O-Si) backbone flanked by two reactive vinyl (CH=CH₂) groups—makes it an indispensable intermediate in polymer chemistry.^[1] This guide, prepared for researchers, scientists, and drug development professionals, delves into the core properties, reactivity, and applications of this versatile molecule, providing the technical insights necessary to leverage its full potential.

The structure is deceptively simple, yet it imparts a combination of properties that are highly sought after: the thermal stability and hydrophobicity of a siloxane with the defined, predictable reactivity of terminal vinyl groups. This duality is the primary reason for its widespread use in everything from high-performance silicone elastomers and medical-grade adhesives to advanced protective coatings and as a critical ligand in organometallic catalysis.^{[1][3]}

Core Physicochemical and Spectroscopic Properties

The utility of **1,3-Divinyltetramethyldisiloxane** stems directly from its distinct physical and chemical characteristics. It exists as a clear, colorless, and low-viscosity liquid, a direct consequence of the weak intermolecular forces and high rotational freedom of the Si-O-Si bond.^{[1][2][4]}

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **1,3-Divinyltetramethyldisiloxane**, providing a quick reference for experimental design and process modeling.

Property	Value	Source(s)
CAS Number	2627-95-4	[1]
Molecular Formula	C ₈ H ₁₈ OSi ₂	[1]
Molecular Weight	186.40 g/mol	[5]
Appearance	Clear, colorless liquid	[1] [4]
Density	~0.809 - 0.811 g/cm ³ at 20-25 °C	[6]
Boiling Point	138 - 140 °C	[1]
Melting Point	-98 to -100 °C	[1] [6]
Refractive Index (n _{20/D})	~1.411 - 1.412	[1]
Flash Point	21.7 - 24 °C (closed cup)	[6] [7]
Vapor Pressure	1700 Pa at 25 °C	[6]
Water Solubility	Insoluble (0.207 mg/L at 20 °C)	[6]

Molecular Structure Visualization

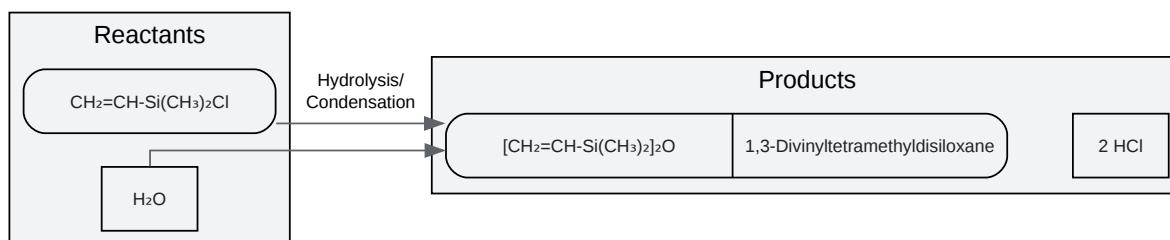
The molecular structure is the key to its functionality. The two silicon atoms are bridged by an oxygen atom, with each silicon atom bonded to two methyl groups and one terminal vinyl group.

Caption: Molecular structure of **1,3-Divinyltetramethyldisiloxane**.

Synthesis and Reactivity Profile

Synthesis Pathway

The most common industrial synthesis of **1,3-Divinyltetramethyldisiloxane** involves the controlled hydrolysis of vinyldimethylchlorosilane or its alkoxy derivatives, such as vinyldimethylmethoxysilane.^{[2][3]} This reaction is a straightforward condensation where two molecules of the precursor react with water to form the disiloxane bridge, eliminating either hydrochloric acid or an alcohol as a byproduct.



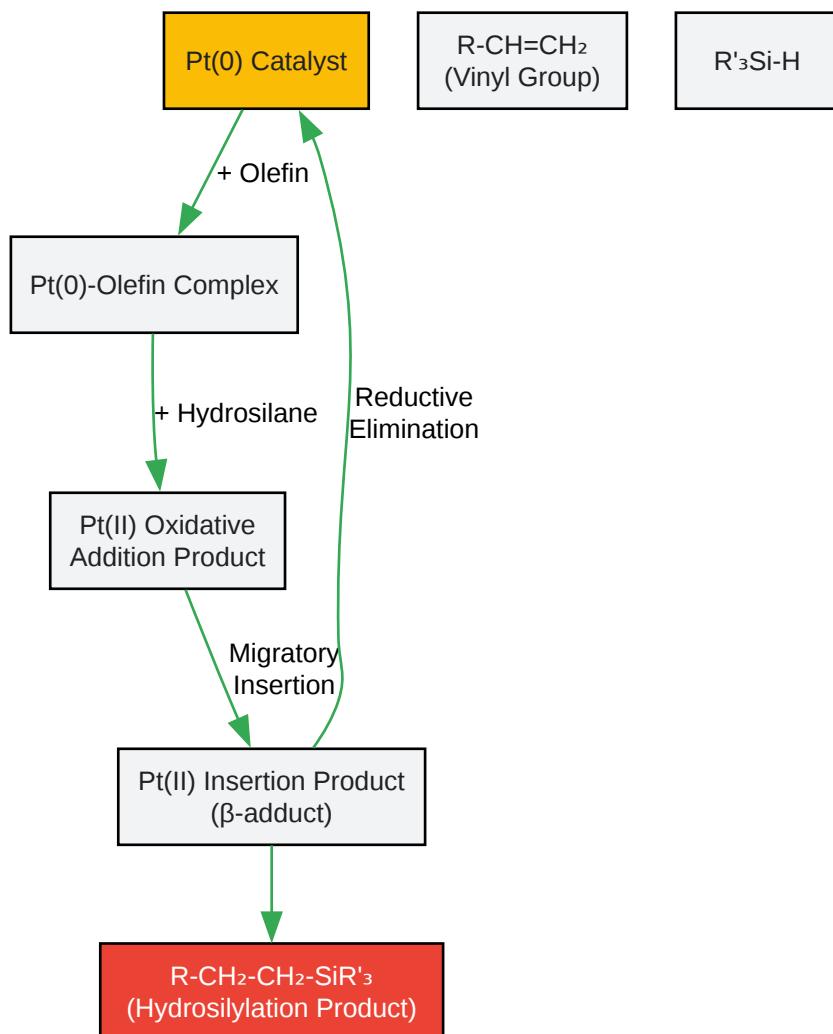
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Caption: General synthesis via hydrolysis of vinyldimethylchlorosilane.

Core Reactivity: Hydrosilylation

The terminal vinyl groups are the molecule's centers of reactivity, making it an ideal substrate for hydrosilylation. This platinum-catalyzed addition of a silicon-hydride (Si-H) bond across the C=C double bond is one of the most powerful and clean cross-linking reactions in silicone chemistry.^{[8][9]} It forms stable carbon-silicon bonds without generating any byproducts, which is critical for applications requiring high purity, such as in medical devices and electronics.

Notably, **1,3-Divinyltetramethyldisiloxane** is itself a key ligand in the highly active and widely used Karstedt's catalyst, [Pt2(dvtms)3].^{[3][9]} This underscores its fundamental role in facilitating the very reaction it so readily undergoes. The reaction typically follows the Chalk-Harrod mechanism, involving oxidative addition, migratory insertion, and reductive elimination steps.



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Caption: Simplified Chalk-Harrod mechanism for hydrosilylation.

Beyond hydrosilylation, the vinyl groups can participate in other addition reactions, including free-radical polymerization and copolymerization with organic monomers like methyl methacrylate, creating hybrid materials with tailored properties.[10][11] It also serves as a vinyl donor in certain palladium-catalyzed cross-coupling reactions.[10]

Key Applications Across Scientific Disciplines

The versatility of **1,3-Divinyltetramethyldisiloxane** translates into a wide range of applications. Its primary function is as a chain extender, cross-linking agent, or end-capping ("terminating") agent in the synthesis of silicone polymers.[1][12]

- **Silicone Elastomers and Rubbers:** It is a key ingredient in formulating addition-cure silicone rubbers.^[7] By reacting with Si-H functionalized polysiloxanes, it forms a stable, cross-linked three-dimensional network. The length and functionality of the polymer chains can be precisely controlled to produce materials ranging from soft gels to tough elastomers, all exhibiting excellent thermal stability and flexibility.^{[1][13]}
- **Adhesives and Sealants:** In high-performance silicone sealants, it provides excellent adhesion, flexibility, and resistance to weathering and chemicals.^[1] Its ability to form strong covalent bonds during curing ensures a durable and long-lasting seal, crucial in the construction, automotive, and aerospace industries.^[13]
- **Protective Coatings:** The compound is used to formulate coatings that offer superior resistance to moisture, chemicals, and high temperatures.^[1] These coatings protect sensitive electronic components and industrial equipment from harsh environments.
- **Medical and Healthcare Applications:** Due to the clean nature of the hydrosilylation cure and the inherent biocompatibility of polysiloxanes, this monomer is used in the production of medical-grade silicones for devices, prosthetics, and drug delivery systems.^[1]
- **Advanced Materials Research:** Researchers utilize it as a versatile building block. For example, it has been used as a terminating agent to modify the refractive index of polysiloxane resins and as an additive to improve the electrochemical properties of high-voltage cathodes in lithium-ion batteries.

Experimental Protocol: Model Hydrosilylation Reaction

This protocol describes a representative hydrosilylation reaction to form a simple polycarbosiloxane, demonstrating the fundamental application of **1,3-Divinytetramethyldisiloxane**.

Objective: To synthesize poly[(1,1,3,3-tetramethyldisiloxanyl)ethylene] via hydrosilylation polymerization.^[14]

Materials:

- **1,3-Divinyltetramethyldisiloxane** (DVTMDSO, CAS 2627-95-4), inhibitor-free
- 1,3-Dihydridotetramethyldisiloxane (DHTMDSO), high purity
- Karstedt's catalyst (platinum-divinyltetramethyldisiloxane complex), 2% solution in xylene
- Anhydrous toluene (reaction solvent)
- Inert gas (Argon or Nitrogen)

Procedure:

- **Reactor Setup:** A three-neck round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a nitrogen/argon inlet. The entire apparatus must be flame-dried or oven-dried prior to use to ensure anhydrous conditions.
- **Reagent Charging:** Equimolar amounts of **1,3-Divinyltetramethyldisiloxane** and 1,3-Dihydridotetramethyldisiloxane are charged into the flask via syringe. Anhydrous toluene is added to achieve a desired monomer concentration (e.g., 1 M).
- **Inerting:** The solution is stirred and purged with inert gas for 15-20 minutes to remove any dissolved oxygen, which can interfere with the catalyst.
- **Catalyst Addition:** The reaction mixture is brought to the desired temperature (e.g., 60 °C). Karstedt's catalyst solution is added via syringe. The amount is typically in the range of 5-10 ppm of platinum relative to the monomers.
- **Reaction Monitoring:** The progress of the polymerization is monitored by the disappearance of the Si-H stretching band (~2120 cm⁻¹) in the FTIR spectrum and the vinyl proton signals in the ¹H NMR spectrum. An increase in the viscosity of the solution will also be observed.
- **Termination and Workup:** Once the reaction is complete (typically after several hours), the solution is cooled to room temperature. The resulting polymer can be isolated by precipitating it into a non-solvent like methanol, followed by filtration and drying under vacuum to remove residual solvent and unreacted monomers.

Causality: The choice of a platinum catalyst like Karstedt's is critical for achieving high conversion and selectivity for the anti-Markovnikov (β -addition) product, leading to a linear polymer structure.[8][9] Anhydrous and oxygen-free conditions are paramount because moisture can react with Si-H groups and oxygen can deactivate the catalyst.

Safety, Handling, and Storage

1,3-Divinyltetramethylidisiloxane is a highly flammable liquid and vapor.[15][16] Proper safety protocols are mandatory for its handling.

Hazard Identification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable Liquid	GHS02 (Flame)	Danger	H225: Highly flammable liquid and vapour.[15]

Note: Classifications may vary slightly by supplier and jurisdiction. Always consult the most recent Safety Data Sheet (SDS).

Handling Guidelines:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[15][17]
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[15][17] All equipment must be properly grounded to prevent static discharge.[6][17] Use non-sparking tools.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves (e.g., neoprene or nitrile rubber), chemical safety goggles or a face shield, and flame-retardant lab clothing.[16][17]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and bases.[17]

Storage:

- Store in a cool, dry, well-ventilated place away from direct sunlight and sources of ignition.[2]
- Keep the container tightly closed and sealed.[15] The material is sensitive to moisture.[17]
- Store in an area designated for flammable liquids.

Conclusion

1,3-Divinyltetramethylidisiloxane is far more than a simple chemical intermediate; it is an enabling molecule that underpins a significant portion of modern silicone technology. Its well-defined structure provides a reliable platform for creating complex macromolecular architectures through clean and efficient hydrosilylation chemistry. For researchers and developers, a thorough understanding of its properties, reactivity, and handling requirements is the first step toward innovating new materials with enhanced durability, flexibility, and performance for a multitude of advanced applications.

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